

Personal protective equipment for handling Sodium 4-isopropylbenzenesulfonate

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Compound of Interest

Compound Name:	Sodium 4-isopropylbenzenesulfonate
Cat. No.:	B100814

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Essential Safety and Handling Guide for Sodium 4-isopropylbenzenesulfonate

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Sodium 4-isopropylbenzenesulfonate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **Sodium 4-isopropylbenzenesulfonate**
- CAS Number: 15763-76-5 or 32073-22-6[1][2][3]
- Molecular Formula: C₉H₁₁NaO₃S[1][3]

Hazard Identification and Personal Protective Equipment (PPE)

Sodium 4-isopropylbenzenesulfonate is classified as a hazardous substance that requires specific protective measures to be taken to avoid exposure.

Hazard Summary:

Hazard Classification	GHS Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation [1]
Eye Irritation (Category 2)	H319: Causes serious eye irritation [1]

| Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation |
H335: May cause respiratory irritation[\[1\]](#) |

Required Personal Protective Equipment (PPE):

To mitigate the risks associated with handling **Sodium 4-isopropylbenzenesulfonate**, the following PPE is mandatory.

Body Part	Required PPE	Specification
Hands	Chemical-resistant gloves	Nitrile or latex gloves are suitable. [4]
Body	Protective clothing/Laboratory coat	To prevent skin contact.
Eyes/Face	Safety glasses with side shields or Goggles, Face shield	Goggles should be worn when there is a risk of splashing. A face shield offers additional protection. [4]
Respiratory	Use in a well-ventilated area/Fume hood	Avoid breathing dust. [1] A respirator may be necessary for large quantities or in poorly ventilated areas.

Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe working environment.

Step 1: Preparation and Engineering Controls

- Ensure a safety shower and eye wash station are readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[1]
- Keep the container tightly closed when not in use.[1]

Step 2: Donning PPE

- Put on all required PPE as specified in the table above before handling the chemical.

Step 3: Chemical Handling

- Avoid contact with skin, eyes, and clothing.
- Avoid the formation of dust.[5]
- Wash hands thoroughly after handling.[1]

Step 4: Storage

- Store in a cool, dry, and well-ventilated place.[1]
- Store in a tightly closed container.[1]
- Keep under an inert atmosphere and protect from moisture.[5]

Emergency Procedures

In the event of exposure, immediate action is required.

Exposure Route	First Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[1][5]
Skin Contact	Take off contaminated clothing and wash it before reuse. Wash with plenty of water. If skin irritation occurs: Get medical advice/attention.
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[6]

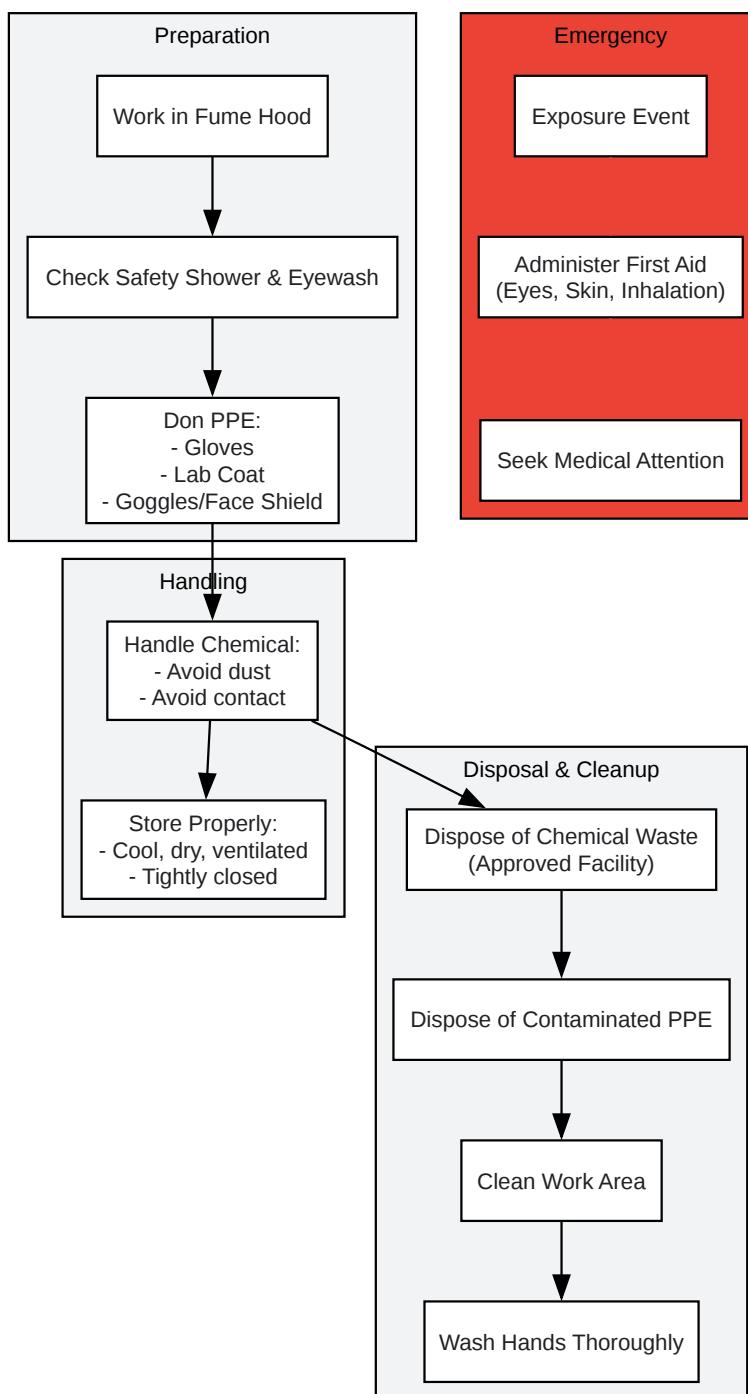
Disposal Plan

Proper disposal of **Sodium 4-isopropylbenzenesulfonate** and its containers is essential to prevent environmental contamination.

- Chemical Waste: Dispose of contents/container to an approved waste disposal plant.[5][6] All disposal practices must be in accordance with local, state, and federal regulations.
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste.
- Empty Containers: Handle uncleaned containers like the product itself.[6] Do not reuse empty containers.

Experimental Workflow for Handling **Sodium 4-isopropylbenzenesulfonate**

Workflow for Handling Sodium 4-isopropylbenzenesulfonate

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Caption: Workflow for the safe handling and disposal of **Sodium 4-isopropylbenzenesulfonate**.

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